

2-Bromo-2'-fluoroacetophenone CAS number

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Compound of Interest

Compound Name: 2-Bromo-2'-fluoroacetophenone

Cat. No.: B017065

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An In-depth Technical Guide to **2-Bromo-2'-fluoroacetophenone**

Topic: **2-Bromo-2'-fluoroacetophenone** CAS Number: 655-15-2

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **2-Bromo-2'-fluoroacetophenone**, a key building block in organic synthesis and pharmaceutical development. It covers the compound's chemical and physical properties, detailed experimental protocols for its synthesis, its reactivity, and its applications, with a focus on data relevant to a scientific audience.

Chemical and Physical Properties

2-Bromo-2'-fluoroacetophenone is a halogenated ketone that serves as a versatile intermediate in the synthesis of more complex molecules.^[1] Its unique combination of bromo, fluoro, and carbonyl functional groups influences its reactivity.^{[1][2]}

Compound Identification

A summary of the key identifiers for **2-Bromo-2'-fluoroacetophenone** is presented below.

Identifier	Value	Reference
CAS Number	655-15-2	[1] [3] [4] [5]
Molecular Formula	C ₈ H ₆ BrFO	[3] [4] [5]
Molecular Weight	217.04 g/mol	[3] [4] [5]
Synonyms	α -Bromo-2-fluoroacetophenone, 2-Fluorophenacyl bromide, o-Fluorophenacyl bromide	[3] [5]
MDL Number	MFCD00278796	[3] [5]
InChI Key	QDNWNJSLWKHNTM-UHFFFAOYSA-N	[5]

Physicochemical Data

The physical and chemical properties of **2-Bromo-2'-fluoroacetophenone** are crucial for its handling, storage, and application in experimental settings.

Property	Value	Reference
Appearance	White to Off-White Solid / Light yellow oil	[3][6][7]
Melting Point	25-30 °C	[3][5]
Boiling Point	83-85 °C	[3][7][8]
Density	1.574 g/mL at 25 °C	[3][5]
Refractive Index	n _{20/D} 1.563	[3][5]
Flash Point	>110 °C	[3][7][8]
Solubility	Slightly soluble in Chloroform and Methanol	[3][7]
Storage Temperature	2-8°C	[3][5]
Stability	Unstable in DMSO; Moisture sensitive	[3][7][9]

Safety Information

2-Bromo-2'-fluoroacetophenone is classified as a hazardous substance and requires careful handling.

Safety Data	Information	Reference
GHS Pictogram	GHS05 (Corrosion)	[3]
Signal Word	Danger	[3]
Hazard Statements	H314: Causes severe skin burns and eye damage	[3][6]
Precautionary Statements	P260, P280, P303+P361+P353, P304+P340+P310, P305+P351+P338, P363	[3]
Hazard Codes	C (Corrosive)	[3][7]
Hazard Note	Corrosive/Lachrymatory/Keep Cold	[3][7]
RIDADR	UN 3261 8 / PGIII	[3][7]

Experimental Protocols

Synthesis of 2-Bromo-2'-fluoroacetophenone

A common method for the synthesis of **2-Bromo-2'-fluoroacetophenone** involves the bromination of 2'-fluoroacetophenone.[3][7]

Materials:

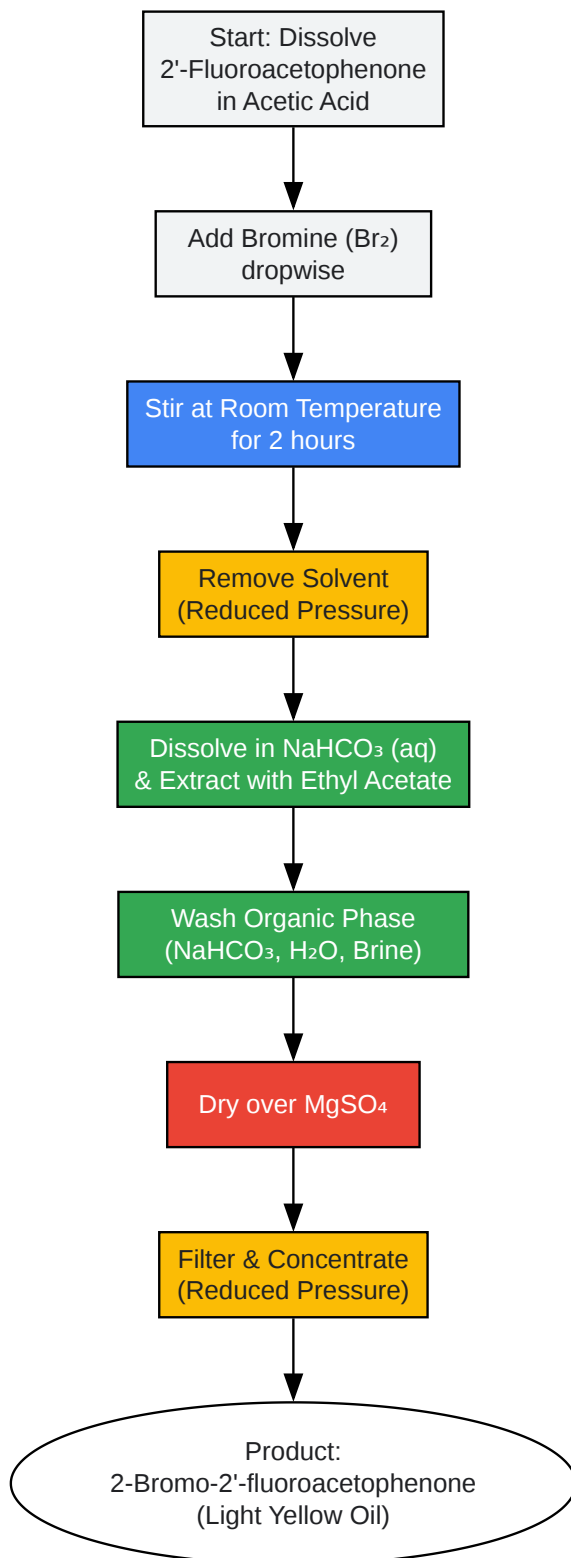
- 1-(2-fluorophenyl)ethanone (2'-Fluoroacetophenone) (15.1 g)
- Bromine (5.8 mL)
- Acetic acid (150 mL)
- Saturated aqueous sodium bicarbonate
- Ethyl acetate
- Saturated brine

- Anhydrous magnesium sulfate

Procedure:

- Dissolve 1-(2-fluorophenyl)ethanone (15.1 g) in acetic acid (150 mL).[\[3\]](#)[\[7\]](#)
- Slowly add bromine (5.8 mL) dropwise to the solution.[\[3\]](#)[\[7\]](#)
- Stir the reaction mixture at room temperature for 2 hours.[\[3\]](#)[\[7\]](#)
- Upon completion, remove the solvent by distillation under reduced pressure.[\[3\]](#)[\[7\]](#)
- Dissolve the residue in saturated aqueous sodium bicarbonate and extract with ethyl acetate.[\[3\]](#)[\[7\]](#)
- Wash the organic phase sequentially with saturated aqueous sodium bicarbonate, water, and saturated brine.[\[3\]](#)[\[7\]](#)
- Dry the organic phase over anhydrous magnesium sulfate.[\[3\]](#)[\[7\]](#)
- Filter the solution and concentrate the organic phase under reduced pressure to yield **2-bromo-2'-fluoroacetophenone** as a light yellow oil (22.91 g, 97% yield).[\[3\]](#)[\[7\]](#)

Synthesis Workflow for 2-Bromo-2'-fluoroacetophenone



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Caption: General experimental workflow for the synthesis of **2-Bromo-2'-fluoroacetophenone**.

Purification and Analysis

For applications requiring high purity, such as in pharmaceuticals, purification is essential.^[1]

- **Purification Methods:** Recrystallization and chromatography are the primary methods for purifying the final product.^[1]
- **Analytical Validation:** The identity and purity of the compound are confirmed using techniques like High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS).^[1]

Spectral Data

Characterization of the synthesized product is critical. The ¹H-NMR spectral data is provided below.

Data Type	Spectral Details (CDCl ₃)	Reference
¹ H-NMR	δ 4.53 (2H, d, J = 2.4 Hz), 7.13-7.20 (1H, m), 7.27-7.30 (1H, m), 7.54-7.61 (1H, m), 7.91-7.96 (1H, m)	^{[3][7]}
ATR-IR	Spectra available from sources like SpectraBase	^[10]

Reactivity and Applications

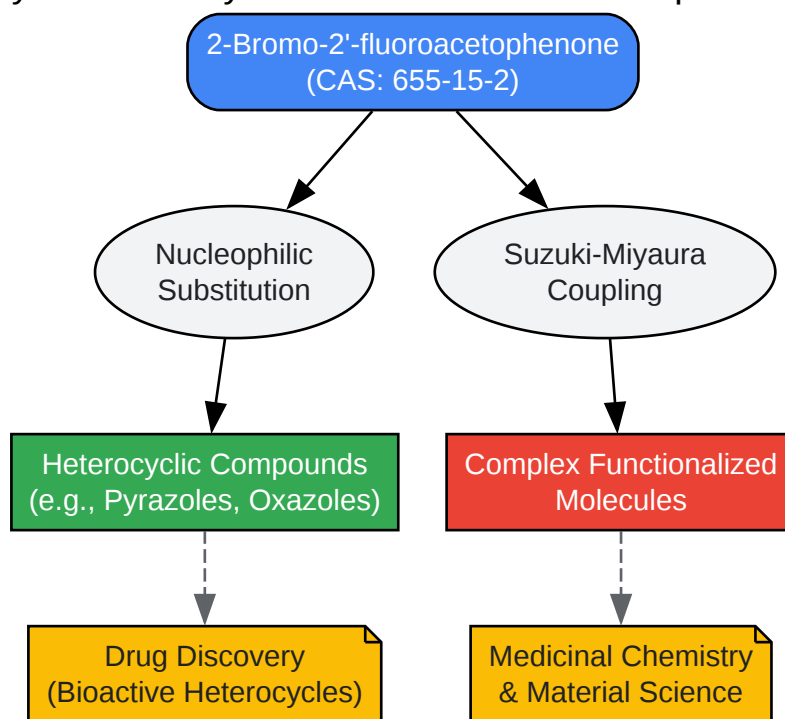
2-Bromo-2'-fluoroacetophenone is a valuable building block due to its reactive nature, stemming from the interplay between the bromine and fluorine substituents.^{[1][2]} The bromine atom acts as an effective leaving group in nucleophilic substitution reactions, while the electronegative fluorine atom influences the electron distribution in the aromatic ring.^[2]

Key Reactions

- **Heterocyclic Synthesis:** It serves as a precursor for synthesizing various heterocyclic compounds like pyrazoles, oxazoles, and thiazoles, which are often explored in drug discovery.^[1]

- Suzuki-Miyaura Coupling: The bromo group readily participates in Suzuki-Miyaura coupling reactions, allowing for the introduction of diverse functional groups.[1]

Synthetic Utility of 2-Bromo-2'-fluoroacetophenone



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Caption: Reactivity and applications of **2-Bromo-2'-fluoroacetophenone** in organic synthesis.

Applications in Drug Development

This compound is a key intermediate in the synthesis of various pharmaceutical agents.[11]

- Vonoprazan Fumarate: It is used to synthesize Vonoprazan, a novel gastric acid secretion inhibitor for treating ulcers and reflux esophagitis.[11]
- Antimicrobial Agents: Its derivatives are being explored for their potential as antibacterial and antifungal agents.[1]
- Biochemical Reagent: It is used as a biochemical reagent in life science research.[11][12]

Other Applications

- Material Science: The compound is used in developing new materials with specific electronic properties.[1]
- Dyes and Pigments: It can be used as a raw material or additive in the synthesis of dyes and pigments.[11]

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